

Investigating Off-Target Effects of CPI-1612: A Technical Guide

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Compound of Interest

Compound Name: (R,R)-CPI-1612

Cat. No.: B15587985

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Introduction

CPI-1612 is a potent and selective, orally bioavailable inhibitor of the histone acetyltransferases (HATs) EP300 (p300) and CREB-binding protein (CBP).^{[1][2]} These enzymes are critical transcriptional co-regulators involved in a multitude of cellular processes, and their dysregulation is implicated in various diseases, including cancer.^{[1][2]} While CPI-1612 was developed with a focus on high potency and selectivity for its intended targets, a thorough investigation of its off-target effects is crucial for a comprehensive understanding of its biological activity and potential therapeutic applications. This technical guide provides an in-depth overview of the known off-target profile of CPI-1612, detailed experimental methodologies for assessing such effects, and a visualization of the relevant biological pathways and screening workflows.

On-Target Activity of CPI-1612

CPI-1612 demonstrates potent inhibition of the histone acetyltransferase activity of both EP300 and CBP. The primary mechanism of action involves the acetylation of histone lysine residues, a key epigenetic modification that regulates chromatin structure and gene expression.

Target	IC ₅₀ (nM)	Assay Type
EP300 HAT	8.1	Scintillation Proximity Assay
Full-length EP300	<0.5	Scintillation Proximity Assay
Full-length CBP	2.9	Scintillation Proximity Assay

Off-Target Selectivity Profile of CPI-1612

A comprehensive assessment of off-target activities is a critical component of preclinical drug development, providing insights into potential mechanisms of toxicity and identifying opportunities for drug repurposing. The off-target profile of CPI-1612 has been characterized through a combination of targeted enzymatic assays and broad panel screening.

Histone Acetyltransferase (HAT) Selectivity

CPI-1612 was evaluated against a panel of seven other histone acetyltransferases to determine its selectivity for EP300/CBP.

Off-Target HAT	Activity Observed
Tip60	No inhibition
HAT1	No inhibition
PCAF	No inhibition
MYST2	No inhibition
MYST3	No inhibition
MYST4	No inhibition
GCN5L2	No inhibition

Data sourced from a study by Wilson et al.[\[1\]](#)

Cytochrome P450 (CYP) Inhibition

The potential for drug-drug interactions was assessed by evaluating the inhibitory activity of CPI-1612 against a panel of key cytochrome P450 enzymes.

CYP Isoform	IC ₅₀ (μM)
CYP2C8	1.9
CYP2C19	2.7
CYP2C9	6.6
CYP2B6	8.2
CYP2D6	34
CYP1A2	>50
CYP3A4	>50

Data sourced from a study by Wilson et al.[\[1\]](#)

hERG Binding Affinity

The potential for cardiac liability was assessed through a hERG binding assay.

Target	IC ₅₀ (μM)
hERG	10.4

Data sourced from a study by Wilson et al.[\[1\]](#)

Eurofins SafetyScreen44 Panel

CPI-1612 was screened against the Eurofins SafetyScreen44 panel, which includes a broad range of receptors, ion channels, transporters, and enzymes. The results indicated minimal activity against the targets in this panel, suggesting a low potential for off-target interactions within this set of proteins.[\[1\]](#) Specific quantitative data from this screening panel are not publicly available.

Experimental Protocols

The following sections provide detailed, representative methodologies for the key experiments cited in the investigation of CPI-1612's off-target effects.

Histone Acetyltransferase (HAT) Inhibitor Scintillation Proximity Assay (SPA)

This assay is a common method for measuring the activity of HAT enzymes and the potency of their inhibitors.

Principle: A biotinylated histone peptide substrate is captured on streptavidin-coated SPA beads. The HAT enzyme transfers a radiolabeled acetyl group from [³H]-acetyl-CoA to the histone peptide. When the radiolabeled acetylated peptide is in close proximity to the scintillant in the SPA beads, it generates a light signal that is detected by a scintillation counter. Inhibitors of the HAT enzyme will reduce the amount of acetylated peptide and thus decrease the light signal.

Materials:

- Recombinant human EP300 or CBP enzyme
- Biotinylated histone H3 peptide substrate
- [³H]-acetyl-CoA
- Streptavidin-coated SPA beads
- Assay buffer (e.g., 50 mM Tris-HCl pH 8.0, 10% glycerol, 0.1 mM EDTA, 1 mM DTT)
- 384-well microplate
- Scintillation counter

Procedure:

- Prepare serial dilutions of CPI-1612 in assay buffer.

- In a 384-well plate, add the HAT enzyme, biotinylated histone H3 peptide, and the CPI-1612 dilutions.
- Initiate the reaction by adding [^3H]-acetyl-CoA.
- Incubate the plate at 30°C for 1 hour.
- Stop the reaction by adding a stop solution (e.g., a solution containing non-radiolabeled acetyl-CoA and a high concentration of salt).
- Add the streptavidin-coated SPA beads to each well.
- Incubate the plate at room temperature for 30 minutes to allow the biotinylated peptide to bind to the beads.
- Measure the scintillation signal using a microplate scintillation counter.
- Calculate the percent inhibition for each concentration of CPI-1612 and determine the IC_{50} value by fitting the data to a dose-response curve.

Cytochrome P450 (CYP) Inhibition Assay

This assay evaluates the potential of a compound to inhibit the metabolic activity of various CYP isoforms.

Principle: A fluorescent or mass spectrometry-based probe substrate specific for a particular CYP isoform is incubated with human liver microsomes (a source of CYP enzymes) and the test compound. The rate of metabolism of the probe substrate is measured in the presence and absence of the test compound. A decrease in the rate of metabolism indicates inhibition of the CYP enzyme.

Materials:

- Human liver microsomes
- NADPH regenerating system (cofactor for CYP enzymes)

- CYP isoform-specific probe substrates (e.g., phenacetin for CYP1A2, bupropion for CYP2B6, diclofenac for CYP2C9, dextromethorphan for CYP2D6, midazolam for CYP3A4)
- Incubation buffer (e.g., potassium phosphate buffer, pH 7.4)
- 96-well microplate
- LC-MS/MS or fluorescence plate reader

Procedure:

- Prepare serial dilutions of CPI-1612 in the incubation buffer.
- In a 96-well plate, pre-incubate human liver microsomes with the CPI-1612 dilutions at 37°C.
- Add the CYP isoform-specific probe substrate to each well.
- Initiate the reaction by adding the NADPH regenerating system.
- Incubate the plate at 37°C for a specified time (e.g., 15-60 minutes).
- Stop the reaction by adding a stop solution (e.g., acetonitrile).
- Analyze the formation of the metabolite of the probe substrate using LC-MS/MS or a fluorescence plate reader.
- Calculate the percent inhibition for each concentration of CPI-1612 and determine the IC₅₀ value.

hERG Binding Assay (Radioligand Displacement)

This assay assesses the potential of a compound to bind to the hERG potassium channel, which is a key indicator of potential cardiotoxicity.

Principle: A radiolabeled ligand with known high affinity for the hERG channel is incubated with a cell membrane preparation expressing the hERG channel. The test compound is added in increasing concentrations to compete with the radioligand for binding to the channel. The

amount of bound radioligand is measured, and a decrease in this amount indicates that the test compound is displacing the radioligand and binding to the hERG channel.

Materials:

- Cell membrane preparation from cells overexpressing the hERG channel
- Radiolabeled hERG ligand (e.g., [³H]-astemizole)
- Assay buffer (e.g., 50 mM Tris-HCl pH 7.4, 10 mM MgCl₂, 120 mM KCl)
- 96-well filter plate
- Scintillation counter

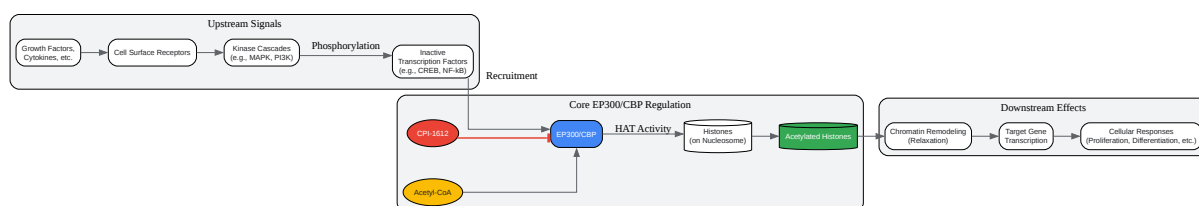
Procedure:

- Prepare serial dilutions of CPI-1612 in the assay buffer.
- In a 96-well filter plate, add the hERG membrane preparation, the radiolabeled hERG ligand, and the CPI-1612 dilutions.
- Incubate the plate at room temperature for 1 hour to allow binding to reach equilibrium.
- Wash the filter plate to remove unbound radioligand.
- Add scintillation fluid to each well.
- Measure the radioactivity in each well using a scintillation counter.
- Calculate the percent displacement for each concentration of CPI-1612 and determine the IC₅₀ value.

Visualizations

EP300/CBP Signaling Pathway

The following diagram illustrates a simplified representation of the EP300/CBP signaling pathway, highlighting its central role in transcriptional regulation.

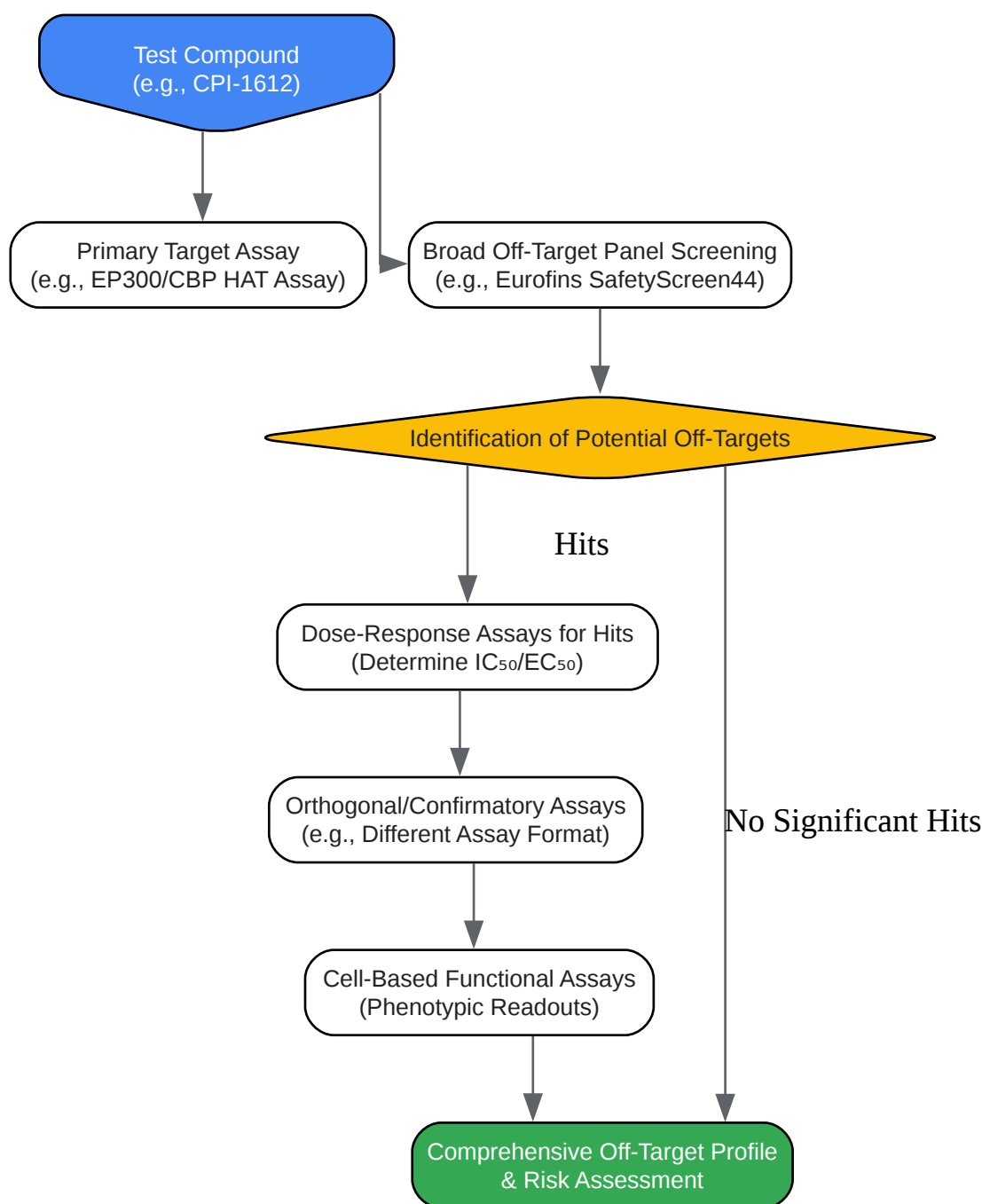


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Caption: Simplified EP300/CBP signaling pathway.

Experimental Workflow for Off-Target Screening

The following diagram outlines a logical workflow for identifying and characterizing the off-target effects of a small molecule inhibitor like CPI-1612.



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Caption: Workflow for off-target effect investigation.

Conclusion

The investigation of CPI-1612's off-target effects reveals a favorable selectivity profile. While it demonstrates potent inhibition of its intended targets, EP300 and CBP, its activity against a

broad panel of other proteins is minimal. The moderate inhibition of CYP2C8 and CYP2C19 suggests a potential for drug-drug interactions that should be considered in further development. The weak hERG binding affinity indicates a low risk of cardiotoxicity. The detailed experimental protocols and workflows provided in this guide offer a framework for the continued evaluation of CPI-1612 and other epigenetic modulators, ensuring a comprehensive understanding of their therapeutic potential and safety profile.

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References

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- 2. Discovery of CPI-1612: A Potent, Selective, and Orally Bioavailable EP300/CBP Histone Acetyltransferase Inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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